

A Technical Guide to Oseltamivir-d5: Commercial Availability and Laboratory Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Oseltamivir-d5*

Cat. No.: *B12394722*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial sources, availability, and key applications of **Oseltamivir-d5**, a deuterated internal standard crucial for the accurate quantification of the antiviral drug Oseltamivir. This document offers a detailed look at supplier specifications, experimental methodologies, and the biochemical pathway of Oseltamivir, serving as an essential resource for researchers in virology, pharmacology, and analytical chemistry.

Commercial Sources and Availability of Oseltamivir-d5

Oseltamivir-d5 is available from a range of specialized chemical suppliers who provide isotopically labeled compounds for research and analytical purposes. It is typically offered as **Oseltamivir-d5**, **Oseltamivir-d5** Phosphate, or **Oseltamivir-d5** Hydrochloride. The choice of salt form may depend on the specific requirements of the analytical method and the solubility characteristics needed. When sourcing this standard, it is imperative to obtain a Certificate of Analysis (CoA) to verify its identity, purity, and isotopic enrichment.

Below is a summary of commercially available **Oseltamivir-d5** products from various suppliers. Please note that availability and product specifications are subject to change, and direct inquiry with the suppliers is recommended for the most current information.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Isotopic Enrichment
Sussex Research Laboratories Inc.	Oseltamivir -d5	N/A	C ₁₆ H ₂₃ D ₅ N ₂ O ₄	317.44	>95% (HPLC)[1]	>95%[1]
Clearsynth	Oseltamivir -d5	1093851-63-8	-	-	High Purity	-
Clearsynth	Oseltamivir -d5 Hydrochloride	2140263-19-8	C ₁₆ H ₂₄ D ₅ ClN ₂ O ₄	353.90	High Purity	-
Simson Pharma Limited	Oseltamivir -D5 Phosphate	N/A	-	-	High Quality	-
Simson Pharma Limited	Oseltamivir -D5 Hydrochloride	204255-09-4 (Unlabelled)	-	-	High Quality	-
VIVAN Life Sciences	Oseltamivir D5	N/A	C ₁₆ H ₂₃ D ₅ N ₂ O ₄	317.44	-	-
VIVAN Life Sciences	Oseltamivir phosphate D5	N/A	C ₁₆ H ₂₆ D ₅ N ₂ O ₈ P	411.42	-	-
MedchemExpress	Oseltamivir -d5 phosphate	-	C ₁₆ H ₂₆ D ₅ N ₂ O ₈ P	415.43	≥98%[2]	-
LGC Standards	Oseltamivir -d5 Phosphate	-	C ₁₆ H ₂₆ D ₅ N ₂ O ₈ P	415.43	-	-

Pharmaffili ates	Oseltamivir -d5 Phosphate	N/A	$C_{16}H_{26}D_5N$ $_2O_8P$	415.43	-	-
---------------------	---------------------------------	-----	--------------------------------	--------	---	---

Experimental Protocols: Quantification of Oseltamivir in Human Plasma using LC-MS/MS

The following is a representative experimental protocol for the simultaneous quantification of Oseltamivir and its active metabolite, Oseltamivir Carboxylate, in human plasma using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) with **Oseltamivir-d5** as an internal standard.^{[3][4]}

Materials and Reagents

- Oseltamivir reference standard
- Oseltamivir Carboxylate reference standard
- **Oseltamivir-d5** (internal standard)
- Human plasma (with anticoagulant)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Ammonium formate (LC-MS grade)
- Water (deionized or HPLC grade)
- Solid Phase Extraction (SPE) cartridges

Sample Preparation

- Thaw plasma samples to room temperature.

- To 200 μ L of plasma, add the internal standard solution (**Oseltamivir-d5**).
- Precipitate proteins by adding a suitable volume of acetonitrile.
- Vortex the mixture and centrifuge to pellet the precipitated proteins.
- Alternatively, for cleaner samples, perform Solid Phase Extraction (SPE). Condition the SPE cartridges with methanol followed by water. Load the plasma sample and wash with a low-organic solvent. Elute the analytes with a high-organic solvent.
- Transfer the supernatant or the eluate to an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Instrumentation and Conditions

- Liquid Chromatograph: A high-performance liquid chromatography system.
- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Chromatographic Column: A C18 reverse-phase column (e.g., Symmetry C18, 100 mm x 4.6 mm, 5 μ m).[3]
- Mobile Phase: A gradient of 10 mM ammonium formate in water and acetonitrile.[3]
- Flow Rate: 0.5 - 1.0 mL/min.
- Injection Volume: 5-10 μ L.
- Ionization Mode: Positive electrospray ionization (ESI+).
- Multiple Reaction Monitoring (MRM) Transitions:
 - Oseltamivir: Monitor the specific precursor to product ion transition.
 - Oseltamivir Carboxylate: Monitor the specific precursor to product ion transition.
 - **Oseltamivir-d5**: Monitor the specific precursor to product ion transition.

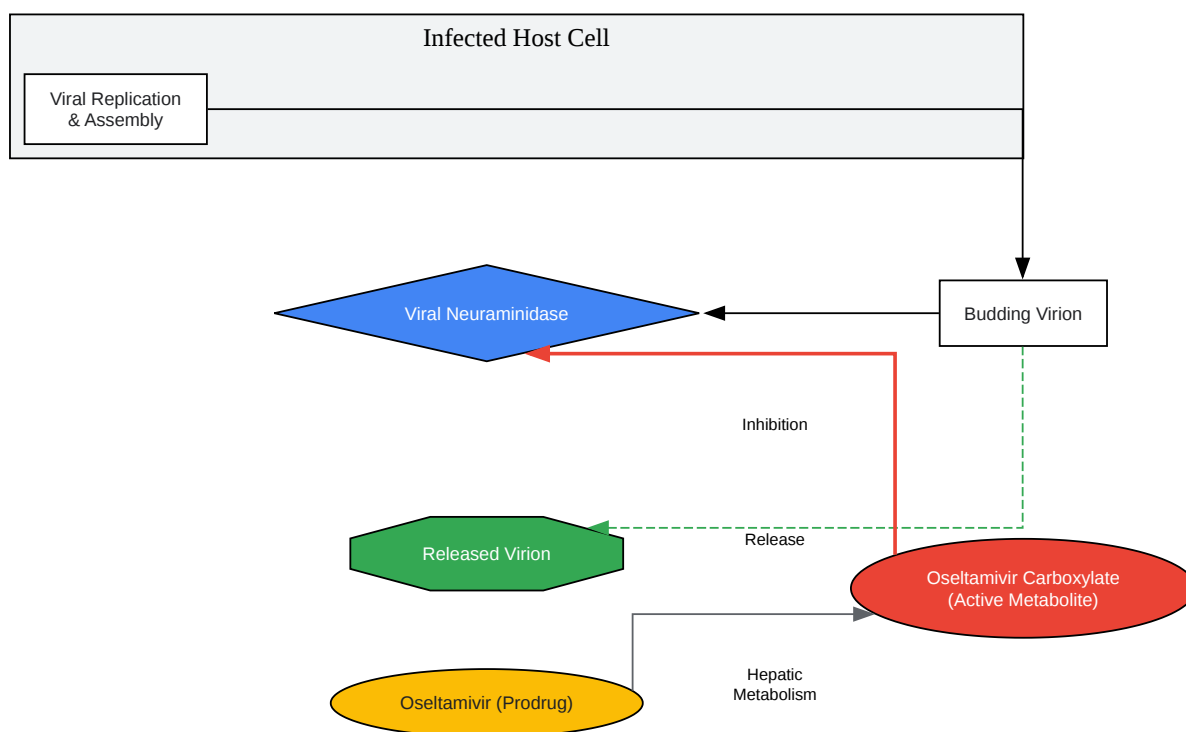
Data Analysis and Quantification

- Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the calibration standards.
- Use a weighted linear regression to fit the calibration curve.
- Quantify the concentration of Oseltamivir and Oseltamivir Carboxylate in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizations

Oseltamivir Mechanism of Action

Oseltamivir is a prodrug that is converted in the liver to its active form, Oseltamivir Carboxylate. [5][6][7][8][9] This active metabolite inhibits the neuraminidase enzyme of the influenza virus. [5][6][7][8][9] Neuraminidase is crucial for the release of newly formed viral particles from infected host cells. [5][6][7][8][9] By blocking this enzyme, Oseltamivir Carboxylate prevents the spread of the virus to other cells. [5][6][7][8][9]

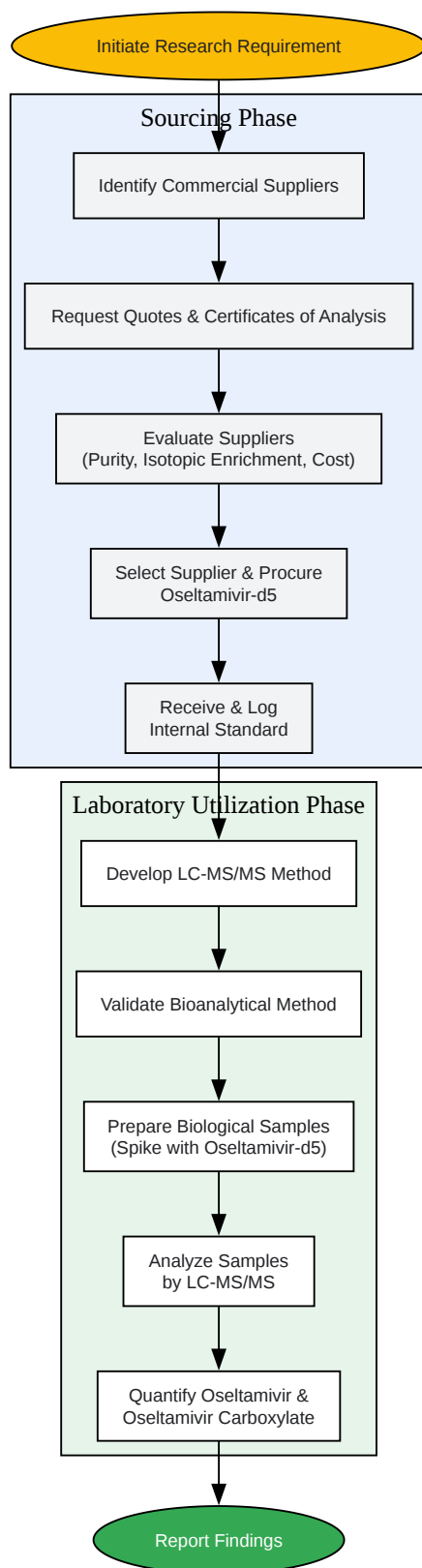


[Click to download full resolution via product page](#)

Caption: Mechanism of action of Oseltamivir.

Workflow for Sourcing and Utilizing Oseltamivir-d5

The following diagram illustrates a logical workflow for a research laboratory to source and utilize **Oseltamivir-d5** as an internal standard in a quantitative bioanalytical study.



[Click to download full resolution via product page](#)

Caption: Workflow for sourcing and utilizing **Oseltamivir-d5**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sussex-research.com [sussex-research.com]
- 2. Oseltamivir-d5 phosphate (GS 4104-d5 phosphate) | Isotope-Labeled Compounds | Invivochem [invivochem.com]
- 3. Simultaneous quantification of prodrug oseltamivir and its metabolite oseltamivir carboxylate in human plasma by LC–MS/MS to support a bioequivalence study - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. droracle.ai [droracle.ai]
- 6. go.drugbank.com [go.drugbank.com]
- 7. What is the mechanism of Oseltamivir Phosphate? [synapse.patsnap.com]
- 8. mims.com [mims.com]
- 9. nbino.com [nbino.com]
- To cite this document: BenchChem. [A Technical Guide to Oseltamivir-d5: Commercial Availability and Laboratory Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12394722#commercial-sources-and-availability-of-oseltamivir-d5-for-labs]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com